

SAR-20347 STAT phosphorylation assay

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Compound Focus: SAR-20347

Cat. No.: S542453

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Mechanism of Action of SAR-20347

SAR-20347 is a potent small-molecule inhibitor that targets the **Janus kinase (JAK) family**, with the highest potency for **TYK2** [1] [2] [3]. Its primary mechanism involves inhibiting the JAK-STAT signaling pathway, which is crucial for transmitting signals from over 50 cytokines and growth factors [4]. By binding to the kinase domain and competitively inhibiting ATP binding, **SAR-20347** prevents the phosphorylation and subsequent activation of **STAT proteins** [1]. This inhibition effectively blocks the downstream transcription of genes involved in immune cell activation, proliferation, and inflammatory responses [4].

Detailed Experimental Protocol for STAT Phosphorylation Assay

This protocol describes a cell-based assay to measure the inhibition of cytokine-induced STAT phosphorylation by **SAR-20347** using Meso Scale Discovery (MSD) electrochemiluminescence technology [1].

Materials and Reagents

- **Inhibitor:** **SAR-20347** (prepare a 10 mM stock solution in DMSO) [2] [3]
- **Cell Lines:** TF-1 (ATCC CRL-2003) or NK-92 (ATCC CRL-2407) [1]
- **Cytokines:** IL-12, IL-23, IL-22, or IFN- α [1]

- **Starvation Medium:** OptiMEM with 0.5% charcoal/dextran-stripped FBS [1]
- **Assay Plates:** 96-well MSD plates [1]

Cell Preparation and Stimulation

- **Cell Culture:** Maintain TF-1 or NK-92 cells according to ATCC recommendations [1].
- **Serum Starvation:** Serum-restrict cells overnight in starvation medium to synchronize cell cycles and minimize background phosphorylation [1].
- **Inhibitor Treatment:**
 - Prepare serial dilutions of **SAR-20347** (e.g., from 10 μ M to 1 nM) in starvation medium. The final DMSO concentration should not exceed 0.5% [1].
 - Incubate cells with the inhibitor or vehicle control (0.5% DMSO) for 20 minutes at 37°C and 5% CO₂ [1].
- **Cytokine Stimulation:** Stimulate cells with the relevant cytokine (e.g., IL-12 for TYK2-dependent STAT4 phosphorylation) for an appropriate duration (typically 15-30 minutes) [1].

Phospho-STAT Detection

- **Cell Lysis:** Lyse cells according to MSD kit instructions.
- **MSD Plate Analysis:** Transfer lysates to MSD plates pre-coated with capture antibodies and follow the manufacturer's instructions for detecting phosphorylated STAT proteins [1].
- **Data Analysis:** Calculate IC₅₀ values using non-linear regression after subtracting background (no cytokine control) and normalizing to the DMSO/cytokine control [1].

Summary of Quantitative Data

Table 1: Kinase Inhibitory Profile of SAR-20347 (Cell-Free Assays) [2] [3]

Target Kinase	IC ₅₀ (nM)
TYK2	0.6
JAK1	23
JAK2	26

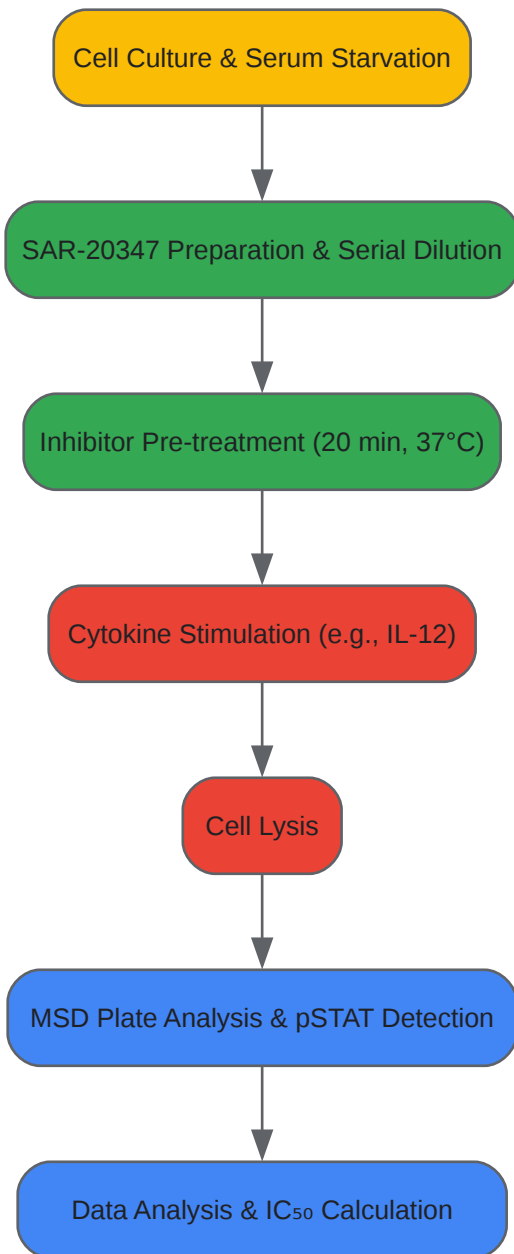
Target Kinase	IC ₅₀ (nM)
JAK3	41

Table 2: Cellular Activity of SAR-20347 [1] [2]

Assay Readout	Cell Line	IC ₅₀ (nM)
IL-12-mediated STAT4 phosphorylation	NK-92	126
IFN- α stimulated TYK2 phosphorylation	Jurkat	0.6
IFN- α stimulated JAK1 phosphorylation	Jurkat	23
Inhibition of IL-12-induced IFN- γ production <i>in vivo</i> (60 mg/kg)	Mouse Model	91% inhibition

Experimental Workflow and Signaling Pathway

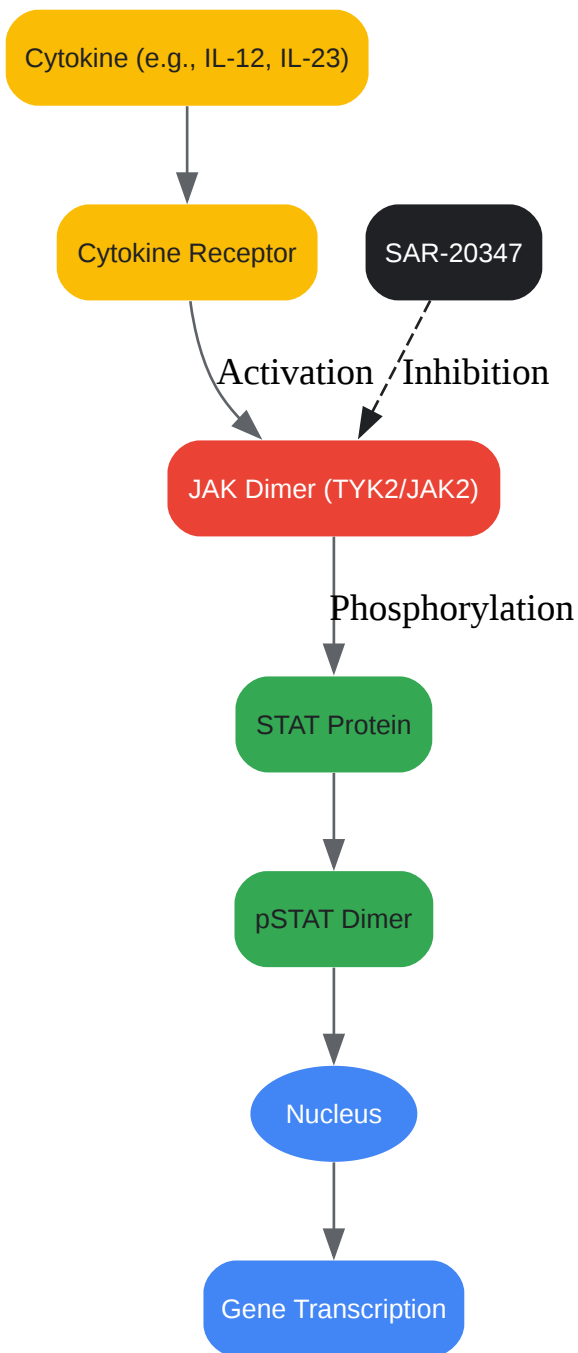
Below is the experimental workflow for the STAT phosphorylation assay, created using Graphviz.



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*Diagram 1: STAT Phosphorylation Assay Workflow. This diagram outlines the key steps for assessing **SAR-20347** activity in a cellular context.*

The following diagram illustrates the JAK-STAT signaling pathway targeted by **SAR-20347**.



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Diagram 2: JAK-STAT Signaling Pathway and SAR-20347 Inhibition. The inhibitor SAR-20347 blocks the phosphorylation of STAT proteins, preventing the expression of pro-inflammatory genes [1] [4].

Key Application Notes

- **Specificity Consideration:** **SAR-20347** exhibits a **TYK2 > JAK1 > JAK2 > JAK3** selectivity profile [2] [3]. For interpreting results from complex cytokine milieus, consider that IL-12 and IL-23 signaling primarily depends on TYK2/JAK2 pairs, while IL-22 signaling utilizes TYK2/JAK1 [1] [4].
- **In Vivo Correlation:** The cellular inhibition of IL-12-induced STAT4 phosphorylation ($IC_{50} = 126$ nM) translates to **91% inhibition of IFN- γ production in vivo** at 60 mg/kg in a mouse model [1] [2].
- **Potency Verification:** The compound demonstrates potent inhibition of TYK2 even in cellular environments, with an IC_{50} of 0.6 nM for inhibiting IFN- α -stimulated TYK2 phosphorylation in Jurkat cells [2].

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References

1. Inhibition of TYK2 and JAK1 Ameliorates Imiquimod ... [pmc.ncbi.nlm.nih.gov]
2. SAR-20347 | TYK2 Inhibitor [medchemexpress.com]
3. SAR-20347 | JAK inhibitor | Mechanism | Concentration [selleckchem.com]
4. Tyk2 Targeting in Immune-Mediated Inflammatory Diseases [mdpi.com]

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